

Safety and Handling of (S)-(4-Fluorophenyl)oxirane: A Technical Guide

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Compound of Interest

Compound Name: (S)-(4-Fluorophenyl)oxirane

Cat. No.: B1338697

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For Researchers, Scientists, and Drug Development Professionals

(S)-(4-Fluorophenyl)oxirane is a crucial chiral intermediate in the synthesis of various pharmaceutical compounds. Due to its reactive nature as an epoxide and its potential physiological effects, a thorough understanding of its safety and handling precautions is paramount for all laboratory personnel. This guide provides an in-depth overview of the known hazards, safe handling procedures, and emergency protocols associated with this compound, compiled from publicly available safety data sheets and chemical safety literature.

Hazard Identification and Classification

(S)-(4-Fluorophenyl)oxirane is classified as a hazardous substance. The following table summarizes its hazard classifications under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1]
Acute Toxicity, Dermal	Not Classified	While some sources for related compounds suggest toxicity upon skin contact, a definitive classification for this specific enantiomer is not consistently available.[2]
Carcinogenicity	Not Classified	Some sources for related fluorinated oxiranes suggest a potential cancer hazard, but this has not been established for (S)-(4-Fluorophenyl)oxirane.[2]

Physical and Chemical Properties

While detailed experimental data for the pure (S)-enantiomer is scarce, the physical properties of the racemic mixture, 2-(4-Fluorophenyl)oxirane, provide a reliable reference.

Property	Value
Molecular Formula	C ₈ H ₇ FO
Molecular Weight	138.14 g/mol
Boiling Point	191.7 ± 28.0 °C (Predicted)
Density	1.225 ± 0.06 g/cm ³ (Predicted)
Flash Point	22.2 °C

Exposure Controls and Personal Protection

Strict adherence to engineering controls and the use of appropriate Personal Protective Equipment (PPE) are mandatory when handling **(S)-(4-Fluorophenyl)oxirane**.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)
- Eye Wash and Safety Shower: An easily accessible eyewash station and safety shower must be available in the immediate work area.

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. [1]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected before use and disposed of properly after handling.
Skin and Body Protection	A flame-retardant lab coat and closed-toe shoes.
Respiratory Protection	If working outside of a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Safe Handling and Storage

Handling

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.[\[2\]](#)
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground/bond container and receiving equipment to prevent static discharge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Accidental Release Measures

- **Small Spills:** Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- **Large Spills:** Evacuate the area immediately. Contact the institution's environmental health and safety (EHS) department. Prevent the spill from entering drains or waterways.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may spread the fire.

- **Specific Hazards:** Vapors may form explosive mixtures with air. Combustion may produce toxic fumes, including carbon oxides and hydrogen fluoride.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **(S)-(4-Fluorophenyl)oxirane** and any contaminated materials in accordance with all applicable federal, state, and local regulations. This compound should be treated as hazardous waste. Do not dispose of it down the drain. Contact a licensed professional waste disposal service to arrange for pickup and disposal.^[2]

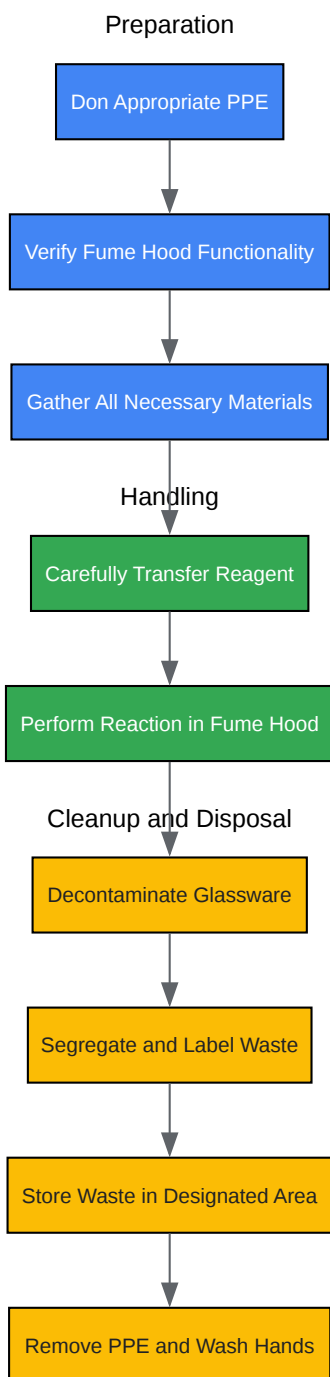
Toxicological Information

Specific quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **(S)-(4-Fluorophenyl)oxirane** is not readily available in the public domain. The hazard assessment is primarily based on the GHS classifications derived from data on analogous compounds.

Visualized Experimental Workflows

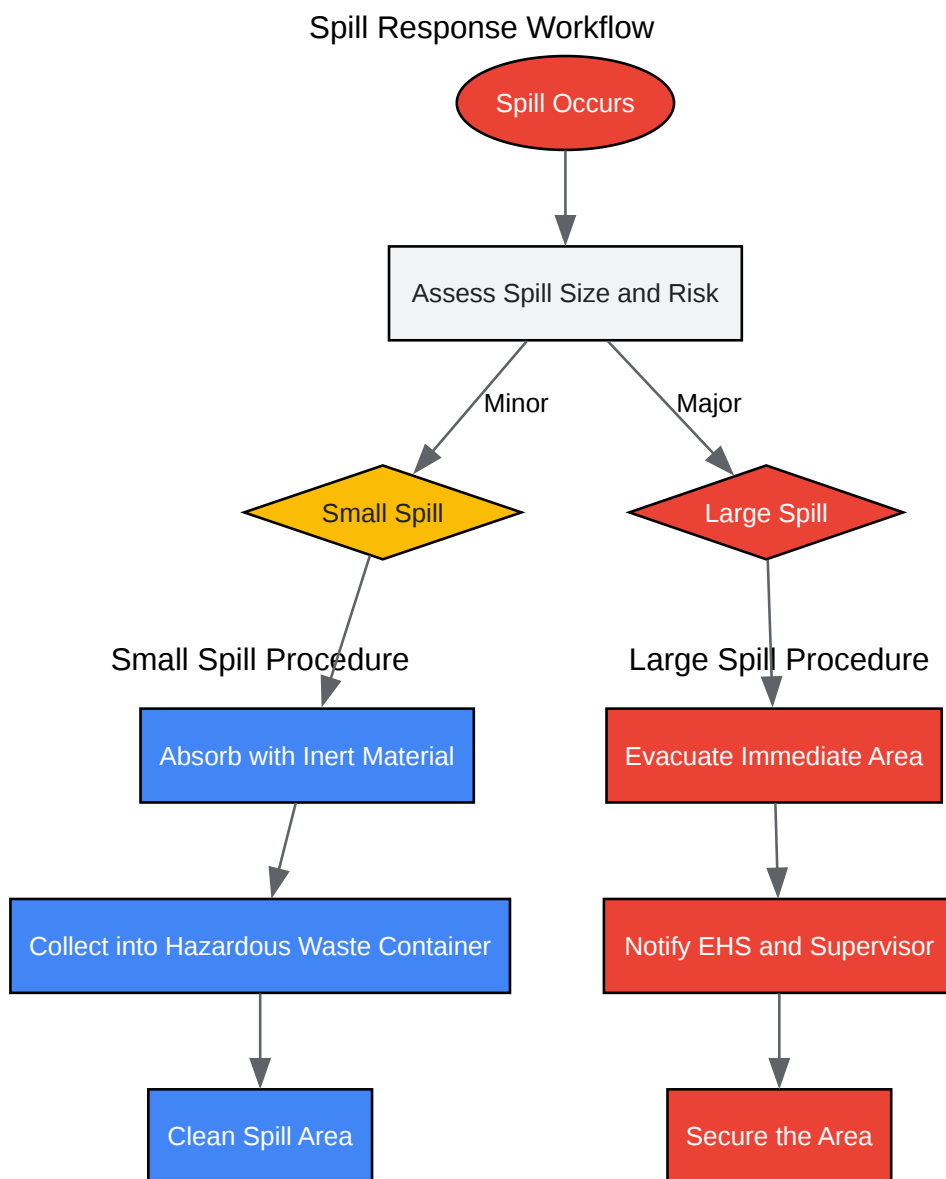
The following diagrams illustrate the recommended workflows for handling and emergency procedures.

Safe Handling Workflow for (S)-(4-Fluorophenyl)oxirane



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Caption: A stepwise workflow for the safe handling of **(S)-(4-Fluorophenyl)oxirane**.



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